

Chromatographic Separation of Ivermectin and Ivermectin-d2: An Application Note and Protocol

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Compound of Interest

Compound Name: Ivermectin-d2

Cat. No.: B10829728

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This document provides detailed methodologies for the chromatographic separation and quantification of Ivermectin and its deuterated analog, **Ivermectin-d2**, which is commonly used as an internal standard. The protocols are intended for researchers, scientists, and drug development professionals requiring sensitive and robust analytical methods for pharmacokinetic studies, drug formulation analysis, and residue monitoring.

Introduction

Ivermectin is a potent, broad-spectrum antiparasitic agent used in both human and veterinary medicine. Accurate quantification of Ivermectin in various biological and environmental matrices is crucial for ensuring its efficacy and safety. The use of a stable isotope-labeled internal standard, such as **Ivermectin-d2**, is essential for correcting matrix effects and variabilities in sample processing and instrument response, thereby enhancing the accuracy and precision of analytical methods. This application note details validated High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) methods for the simultaneous analysis of Ivermectin and **Ivermectin-d2**.

Chromatographic Methods and Quantitative Data

A variety of chromatographic conditions have been successfully employed for the separation and quantification of Ivermectin. The choice of method often depends on the required sensitivity and the complexity of the sample matrix. LC-MS/MS offers superior sensitivity and selectivity, making it the preferred method for bioanalytical applications.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a widely used technique for the analysis of Ivermectin in pharmaceutical dosage forms.

Table 1: HPLC Method Parameters and Performance

Parameter	Conditions
Column	INERTSIL C-18 ODS (250 x 4.6 mm, 5 µm)[1]
Mobile Phase	Acetonitrile and Methanol[1]
Flow Rate	1.0 mL/min[1]
Detection	UV at 245 nm[1]
Retention Time (Ivermectin)	4.198 min[1]
Linearity Range	1-32 µg/mL[1]
Correlation Coefficient (r)	0.9798[1]
Limit of Detection (LOD)	2.93 µg/mL[1]
Limit of Quantification (LOQ)	8.79 µg/mL[1]
Intra-day Precision (%RSD)	1.6283[2]
Inter-day Precision (%RSD)	1.352[2]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For the quantification of Ivermectin in biological matrices such as plasma and whole blood, LC-MS/MS is the method of choice due to its high sensitivity and specificity.[3][4]

Table 2: LC-MS/MS Method Parameters and Performance

Parameter	Conditions
Chromatography	UHPLC[5] or HPLC[3][4]
Column	Agilent Poroshell 120 EC-C18 (50mm × 3.0mm, 2.7µm)[3][4] or Acquity® UPLC BEH C18 (100 mm x 2.1 mm, 1.7 µm)[5]
Mobile Phase	Acetonitrile: 2 mM Ammonium Formate with 0.5% Formic Acid (90:10, v/v)[3][4] or 5 mM Ammonium Formate pH 3.00 and Acetonitrile (10:90)[5]
Flow Rate	0.2 mL/min[5]
Detection	Triple Quadrupole Mass Spectrometer[3][4]
Ionization Mode	Positive Electrospray Ionization (ESI+)[3][4][5]
Monitored Transitions (MRM)	Ivermectin: m/z 892.41 > 569.5[5]; Ivermectin-d2: (not specified, but expected to be m/z 894.4 > 571.5)
Linearity Range	0.970 - 384 ng/mL (in plasma and whole blood) [3][4]; 1 - 150 ng/mL[5]
Lower Limit of Quantification (LLOQ)	0.970 ng/mL[3][4]; 1 ng/mL[5]
Intra- and Inter-batch Precision	< 15%[3]
Recovery	>90%[6]

Experimental Protocols

Protocol 1: Sample Preparation for LC-MS/MS Analysis of Ivermectin and Ivermectin-d2 in Plasma/Whole Blood

This protocol is based on a hybrid solid-phase extraction (SPE) technique for the removal of phospholipids.[3][4]

Materials:

- Whole blood or plasma samples
- Ivermectin and **Ivermectin-d2** stock solutions (1 mg/mL in methanol)[3][4]
- Working standard and quality control (QC) solutions (prepared by diluting stock solutions in methanol)[3][4]
- Acetonitrile:water (90:10, v/v) containing **Ivermectin-d2** (internal standard working solution, e.g., 80 ng/mL)[4]
- 96-well Hybrid SPE plates[4]
- Centrifuge
- Automated liquid handler (optional)[4]

Procedure:

- Thaw frozen plasma or whole blood samples at room temperature.
- Vortex mix the samples thoroughly.
- Centrifuge the samples at 3000 x g for 5 minutes at 20°C.[4]
- Aliquot 100 µL of the supernatant (plasma) or whole blood into a 96-well plate.[3][4]
- Add 450 µL of the internal standard working solution (**Ivermectin-d2** in acetonitrile:water) to each well.[4]
- Perform the Hybrid-SPE procedure according to the manufacturer's instructions to remove phospholipids.
- Collect the eluate for LC-MS/MS analysis.

Protocol 2: Chromatographic Analysis by LC-MS/MS

Instrumentation and Conditions:

- LC System: Agilent UHPLC or equivalent.

- Mass Spectrometer: Triple quadrupole mass spectrometer.[3][4]
- Column: Agilent Poroshell 120 EC-C18 (50mm × 3.0mm, 2.7µm).[3][4]
- Mobile Phase: Acetonitrile: 2 mM Ammonium Formate with 0.5% Formic Acid (90:10, v/v).[3][4]
- Flow Rate: As optimized for the specific system, typically in the range of 0.2-0.5 mL/min.
- Column Temperature: 30°C.[7]
- Injection Volume: 5-10 µL.
- Ionization: Positive electrospray ionization (ESI+).[3][4]
- MS/MS Detection: Multiple Reaction Monitoring (MRM) mode. The formation of ivermectin-ammonia adducts ([M+NH₄]⁺) is often the most intense and reliable ion for quantification.[3][4]

Calibration and Quantification:

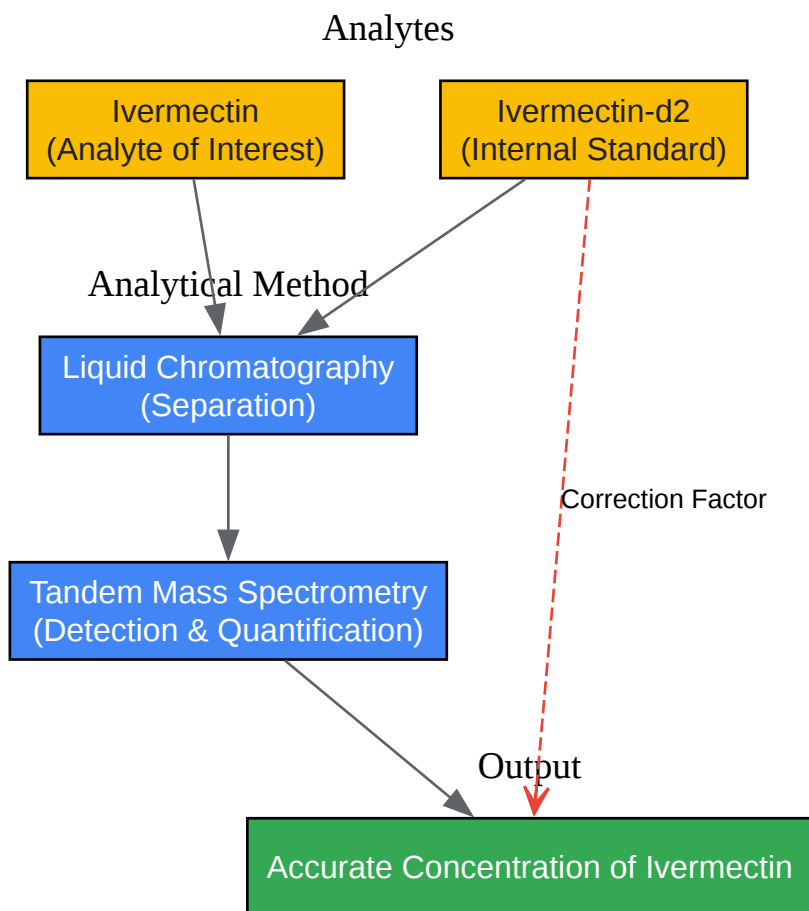
- Prepare calibration standards by spiking blank plasma or whole blood with known concentrations of Ivermectin, ranging from approximately 0.970 to 384 ng/mL.[3][4]
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.[4]
- Process the calibration standards, QC samples, and unknown samples as described in Protocol 1.
- Inject the processed samples into the LC-MS/MS system.
- Construct a calibration curve by plotting the peak area ratio of Ivermectin to **Ivermectin-d2** against the nominal concentration of the calibration standards.
- Determine the concentration of Ivermectin in the unknown samples by interpolation from the calibration curve.

Diagrams



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Caption: Experimental workflow for the analysis of Ivermectin and **Ivermectin-d2**.



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Caption: Logical relationship of components in the analytical method.

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